

Application Notes and Protocols for Gold Leaching Using Sodium Thiocyanate

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Compound of Interest

Compound Name: Sodium rhodanate

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Introduction

Sodium thiocyanate (NaSCN) presents a promising, less toxic alternative to traditional cyanide-based gold leaching processes.^{[1][2][3][4][5][6]} With a toxicity approximately 1000 times lower than that of cyanide, thiocyanate-based lixiviants offer significant environmental and safety advantages.^{[1][2][4][5][6]} This document provides detailed application notes and protocols for researchers, scientists, and professionals in drug development and related fields on the use of sodium thiocyanate for the extraction of gold from ore. The protocols described herein are based on established research and provide a framework for laboratory-scale gold leaching experiments.

The fundamental principle of thiocyanate leaching involves the oxidation of gold and its subsequent complexation with thiocyanate ions in an acidic solution to form a stable gold-thiocyanate complex, typically $\text{Au}(\text{SCN})_4^-$.^[1] An oxidant, most commonly ferric ions (Fe^{3+}), is essential for the dissolution of gold.

Key Chemical Reactions:

The overall leaching reaction can be summarized as follows:

- Gold Oxidation: $\text{Au} + 3\text{SCN}^- + \text{Fe}^{3+} \rightarrow \text{Au}(\text{SCN})_2^- + \text{Fe}^{2+}$
- Gold Complexation: $\text{Au}(\text{SCN})_2^- + 2\text{SCN}^- \rightarrow \text{Au}(\text{SCN})_4^-$

Data Presentation

The efficiency of gold leaching using sodium thiocyanate is influenced by several key parameters. The following tables summarize quantitative data from various studies, highlighting the impact of these parameters on gold recovery.

Table 1: Effect of Reagent Concentration on Gold Recovery

NaSCN (M)	Fe ³⁺ (M)	Other Additives	Ore Type	Gold Recovery (%)	Reference
0.15	-	-	Oxide Composite	91	[7]
0.15	0.10	-	Oxide Composite	92	[7]
0.10	-	0.05 M KI	Oxide Composite	94	[7]
0.10	0.05	0.02 M KI	Oxide Composite	94	[7]
0.15	-	10 g/L H ₂ O ₂	Oxide Composite	95	[7]
0.50	0.10	-	Oxide Ore	96	[1][2][3][5][6]
0.60 (NH ₄ SCN)	0.05	Glycine	Oxide Concentrate	93	[1][2]
0.40 (KSCN)	-	-	Hard Arsenopyrite	95	[1][2]
0.78	-	0.13 M Thiourea, H ₂ O ₂	Activated Carbon Ashes	89	[1]

Table 2: Influence of Process Parameters on Gold Recovery from an Oxide Ore

Parameter	Range Tested	Optimal Condition	Max. Gold Recovery (%)	Reference
Initial Thiocyanate Concentration	10–500 mM	500 mM	96	[1][2][3][5][6]
Initial Fe ³⁺ Concentration	10–500 mM	100 mM	96	[1][2][3][5][6]
Pulp Density (% w/v)	10–50%	50%	96	[1][2][3][5][6]
pH	~2	2	96	[1][2][3][5][6]
Temperature (°C)	25	25	96	[1][2][3][5][6]
Leaching Time (h)	24	24	96	[1][2][3][5][6]

Experimental Protocols

This section outlines a detailed methodology for conducting a laboratory-scale gold leaching experiment using sodium thiocyanate.

Materials:

- Gold-bearing ore (crushed and ground to a desired particle size, e.g., -74 μm)
- Sodium thiocyanate (NaSCN), reagent grade
- Ferric sulfate (Fe₂(SO₄)₃) or Ferric chloride (FeCl₃), reagent grade (as the oxidant)
- Sulfuric acid (H₂SO₄), 10% (v/v) solution for pH adjustment
- Deionized water
- Leaching vessel (e.g., baffled reactor, bottle rolls)
- Magnetic stirrer or mechanical agitator

- pH meter
- Filtration apparatus (e.g., Buchner funnel, vacuum flask, filter paper)
- Analytical equipment for gold quantification (e.g., Atomic Absorption Spectrometry (AAS), Inductively Coupled Plasma Mass Spectrometry (ICP-MS))

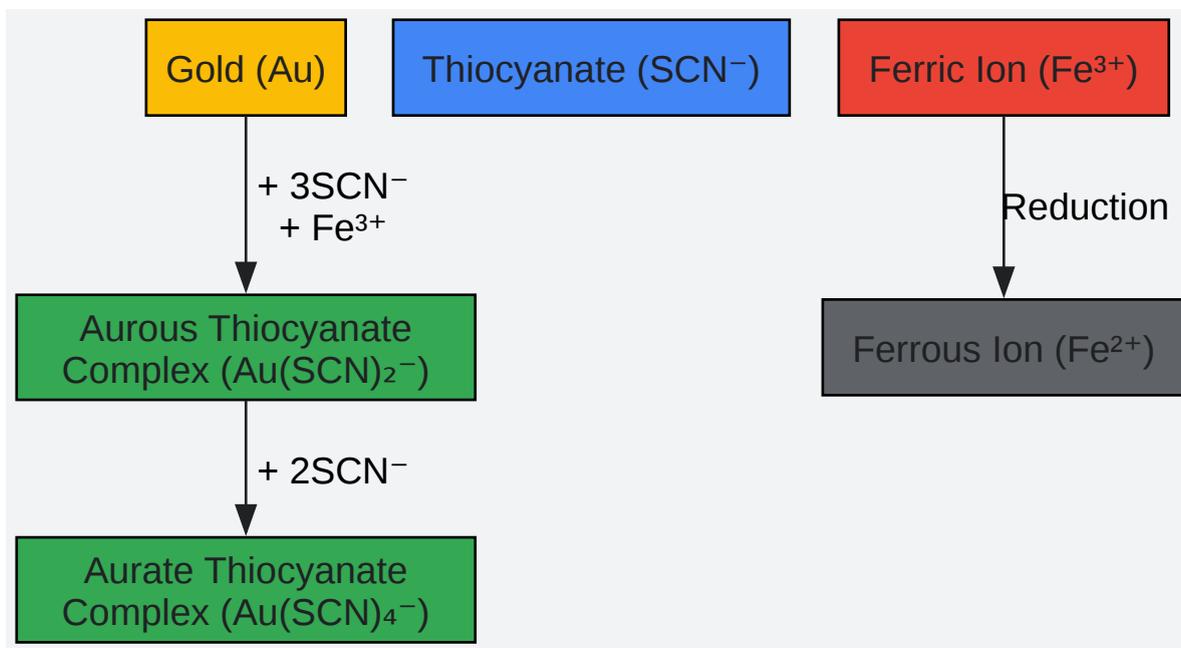
Procedure:

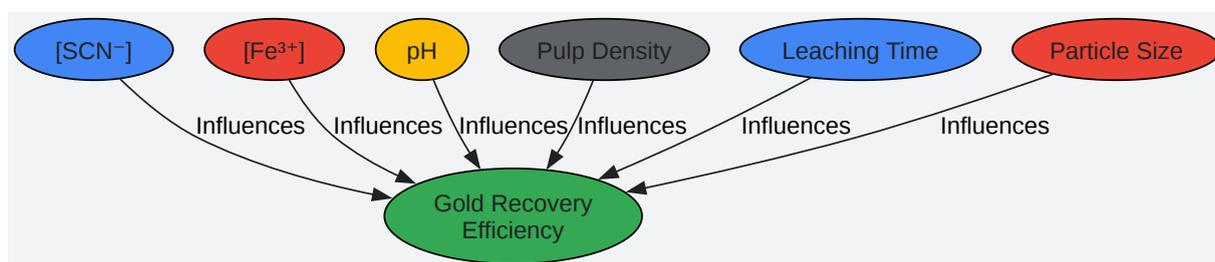
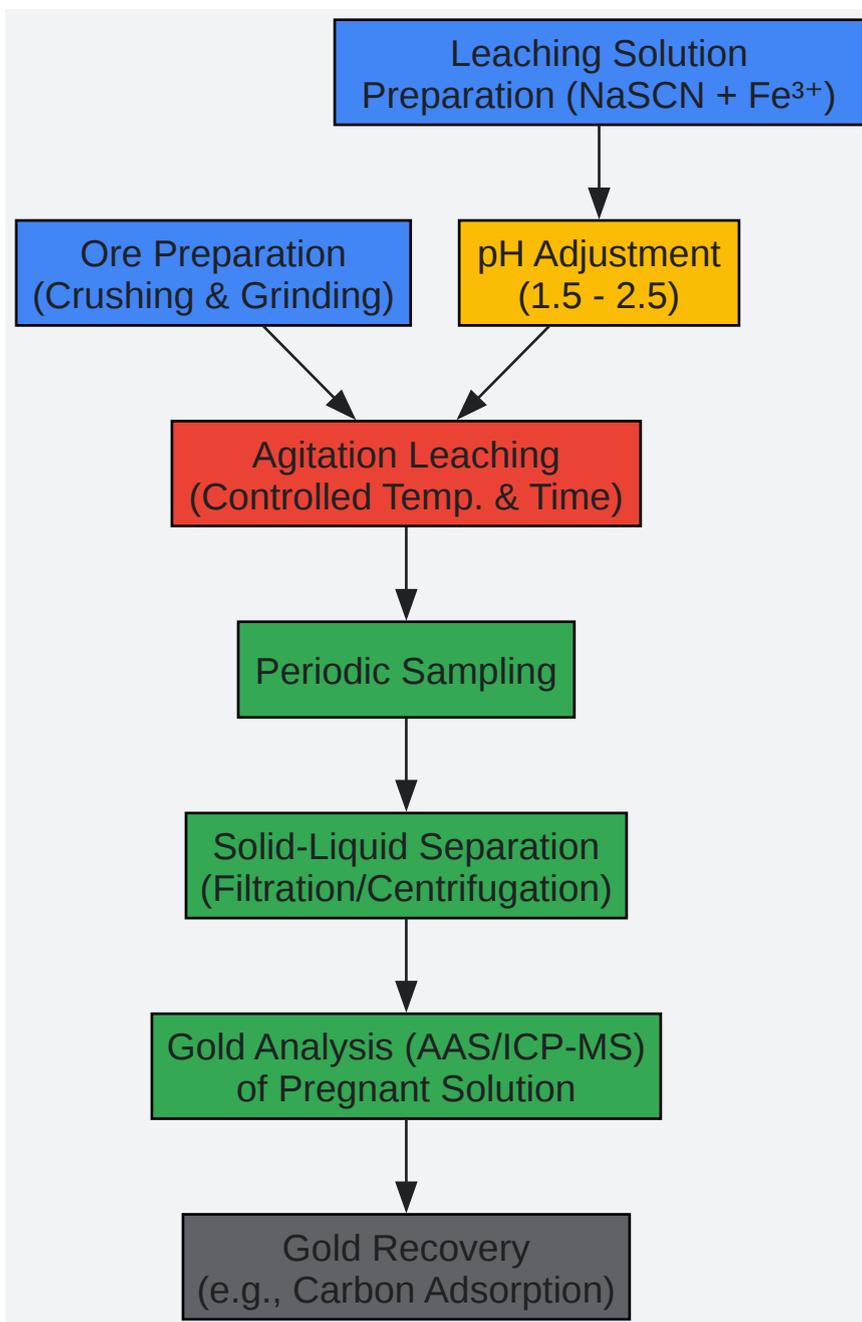
- Ore Preparation: The gold ore should be crushed and ground to a fine particle size to ensure adequate liberation of gold particles. A common target size is below 74 micrometers.[8]
- Leaching Solution Preparation:
 - Prepare a solution of sodium thiocyanate in deionized water at the desired concentration (e.g., 0.1 M to 0.5 M).
 - Add the ferric salt (e.g., ferric sulfate) to the thiocyanate solution to achieve the desired oxidant concentration (e.g., 0.05 M to 0.1 M).
 - Stir the solution until all solids are dissolved.
- pH Adjustment:
 - Carefully adjust the pH of the leaching solution to the desired acidic range, typically between 1.5 and 2.5, using a 10% (v/v) sulfuric acid solution.[2][9][10] The optimal pH is critical for the stability of the thiocyanate and the efficiency of the leaching process.
- Leaching Process:
 - Measure a specific mass of the prepared ore to achieve the desired pulp density (e.g., 10% to 50% w/v).
 - Add the ore to the leaching solution in the reaction vessel.
 - Commence agitation at a constant rate (e.g., 200-300 rpm) to keep the ore particles suspended in the solution.[2][8]

- Maintain a constant temperature, typically ambient temperature (25 °C), as temperature has been shown to have a less significant effect on gold dissolution in this process.[1][2][9]
- Allow the leaching to proceed for a predetermined duration, typically ranging from 8 to 24 hours.[1][2][8]
- Sample Collection and Analysis:
 - At regular intervals (e.g., 2, 4, 8, 16, 24 hours), collect slurry samples.
 - Separate the solid and liquid phases by filtration or centrifugation.
 - Analyze the pregnant leach solution (the liquid phase) for dissolved gold concentration using an appropriate analytical technique such as AAS or ICP-MS.
 - The solid residue can be washed with deionized water and dried for further analysis if required.
- Gold Recovery from Pregnant Solution (Optional):
 - Adsorption: Activated carbon can be used to adsorb the gold-thiocyanate complex from the pregnant leach solution.[7] The loaded carbon can then be eluted to recover the gold.
 - Reduction-Precipitation: A reducing agent, such as stabilized sodium borohydride, can be used to precipitate metallic gold from the acidic thiocyanate solution.[11]

Mandatory Visualizations

Diagram 1: Chemical Pathway of Gold Leaching with Thiocyanate





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